

PF-04880594: Core Chemical & Biological Data

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Compound Focus: PF-04880594

Cat. No.: S548765

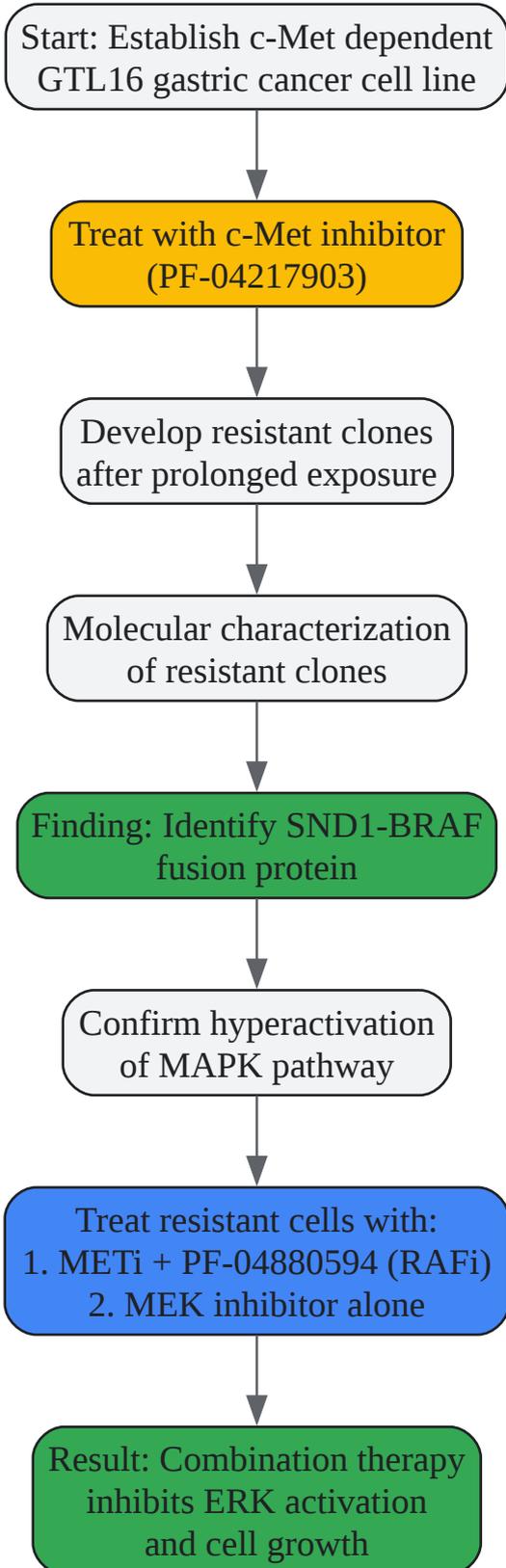
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The table below summarizes the fundamental information available for **PF-04880594**, a potent and selective RAF kinase inhibitor.

Property	Description
Drug Type	Small molecule drug [1]
IUPAC Name	Information not available in search results
Molecular Formula	C ₁₉ H ₁₆ F ₂ N ₈ [2] [1]
Molecular Weight	394.38 g/mol [2]
CAS Registry Number	1111636-35-1 [2] [1]
Mechanism of Action	RAF serine/threonine protein kinase inhibitor [1]
Primary Target	Inhibits both wild-type and mutant BRAF and CRAF [2]
Biological Activity	Has antitumor activity [2]
SDF File Availability	Not located in current search results

Experimental Protocol: Overcoming Drug Resistance

PF-04880594 has been utilized in studies investigating resistance mechanisms to targeted cancer therapy. The following workflow outlines a key experiment from the research:



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Experimental workflow for identifying and targeting SND1-BRAF fusion-driven resistance [3].

Detailed Methodology [3]:

- **Cell Line & Treatment:** The experiment used a **MET-amplified gastric cancer cell line (GTL16)**. Resistance was developed by continuous exposure to the c-Met inhibitor **PF-04217903 (METi)**, with concentrations gradually increased to 2.5 μ M over four months.
- **Viability Assay:** Resistant and parental cells were seeded in 96-well plates and treated with **PF-04880594 (RAFi)** as a single agent or in combination with METi. Cell viability was assessed after 72 hours using a luminescent cell viability assay (e.g., Cell Titer Glo).
- **Data Analysis:** The **BLISS independence algorithm** was used to determine if the combination of METi and RAFi was additive or synergistic.

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References

1. PF-04880594 - Drug Targets, Indications, Patents [synapse.patsnap.com]
2. PF-04880594 - Potent Kinase Inhibitor for Signal Pathway ... [apexbt.com]
3. A Novel SND1-BRAF Fusion Confers Resistance to c-Met ... [journals.plos.org]

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